

A Comparative Analysis of Process Stability: RJG CoPilot™ vs. Traditional Statistical Process Control

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RJG-2051

Cat. No.: B15612025

[Get Quote](#)

For researchers, scientists, and drug development professionals operating in controlled manufacturing environments, ensuring process stability is paramount. This guide provides a detailed comparison of the RJG CoPilot™ system with traditional Statistical Process Control (SPC) methods for monitoring and analyzing the stability of injection molding processes. The following analysis is based on available data and case studies to offer an objective overview for decision-making in high-stakes manufacturing, such as medical device and pharmaceutical applications.

In the pursuit of consistent quality and minimized variability, the injection molding industry has evolved from manual process adjustments to data-driven monitoring and control. Two prominent approaches in this domain are the established methods of Statistical Process Control (SPC) and the more recent, integrated process control systems like the RJG CoPilot™. This guide delves into a comparative analysis of these methodologies, presenting available data, outlining experimental approaches, and visualizing the logical workflows involved.

At a Glance: Key Performance Indicators

The following table summarizes the performance of the RJG CoPilot™ system in comparison to traditional SPC methods, based on data from industry case studies. It is important to note that direct, peer-reviewed comparative studies with identical process parameters are limited. The data presented is a synthesis of reported outcomes.

Performance Metric	RJG CoPilot™ System with Cavity Pressure Sensing	Traditional Statistical Process Control (SPC)	Data Source/Synopsis
Scrap Rate Reduction	Significant reduction; case studies suggest substantial improvements over baseline.[1][2]	Variable; dependent on timely data collection, analysis, and operator intervention.[3]	A case study on autonomous process control utilizing RJG's technology demonstrated a significant improvement in process capability, which is directly linked to scrap reduction.[4] Another case study highlighted that even a small delay in problem detection with traditional methods can lead to a significant number of defective parts.[3]
Dimensional Stability (Cpk)	Improved Cpk values, indicating a more capable and stable process.[4]	Cpk is a primary metric for SPC; improvements depend on the effectiveness of the control strategy.[5] [6][7][8]	A groundbreaking case study on autonomous molding demonstrated measurable improvements in dimensional stability (Cpk) across multiple molds and resins when using cavity pressure feedback.[4]
Fault Detection and Correction	Real-time, automated fault detection and guided corrective	Relies on control chart rules to identify special cause variation, followed by	The CoPilot system provides real-time notifications when a process deviates from

actions via the MAX AI assistant.[1][9][10][11]

manual investigation and correction.

the established template.[12] The integrated AI assistant, MAX, further guides operators with step-by-step instructions to rectify the process.[1][9][10][11]

Data Granularity and Traceability

Comprehensive shot-by-shot data capture, including in-mold cavity pressure, for detailed process auditing.[2][13]

Typically relies on periodic sampling of critical process parameters and product dimensions.

The CoPilot system creates a complete audit trail, recording all process parameters for every cycle, which is crucial for industries requiring stringent documentation, such as medical device manufacturing.[13][14]

Methodology and Experimental Protocols

To provide a framework for evaluating these process stability analysis systems, a detailed experimental protocol is outlined below. This protocol is a composite of best practices and methodologies described in various studies and technical papers.

Experimental Protocol: Comparative Analysis of Process Monitoring Systems

Objective: To quantitatively compare the effectiveness of the RJG CoPilot™ system and traditional SPC in maintaining process stability and product quality in an injection molding process.

Materials and Equipment:

- Injection molding machine
- A multi-cavity mold instrumented with cavity pressure sensors
- RJG CoPilot™ system
- Statistical software for SPC analysis
- Metrology equipment for part dimensional analysis (e.g., CMM, optical scanner)
- Specified thermoplastic material


Procedure:


- Process Establishment and Baseline:
 - Establish a scientifically decoupled molding process for the selected part.
 - Conduct a Design of Experiments (DOE) to define the optimal process window.[\[15\]](#)
 - Run a baseline production of a predetermined number of cycles without advanced process monitoring, collecting data on critical process parameters and part quality characteristics.
- Phase 1: Traditional SPC Implementation:
 - Implement traditional SPC using control charts (e.g., X-bar and R charts) for critical process parameters (e.g., injection pressure, melt temperature) and a critical part dimension.
 - Establish control limits based on the initial production run.
 - Run production for a set duration or number of cycles.
 - Monitor the control charts for out-of-control signals. When a signal is detected, a trained operator will investigate the cause and make process adjustments as per a standard operating procedure.
 - Collect all parts and perform 100% inspection to determine the scrap rate.

- Measure the critical dimension on all parts to calculate the process capability (Cpk).
- Phase 2: RJG CoPilot™ System Implementation:
 - Install and configure the RJG CoPilot™ system, utilizing the in-mold cavity pressure sensors.
 - Establish a process template on the CoPilot™ based on the optimal process window determined in the initial phase.
 - Set alarm limits on critical process variables monitored by the CoPilot™.
 - Run production for the same duration or number of cycles as in Phase 1.
 - The CoPilot™ system will monitor the process in real-time. Any deviation from the template will trigger an alarm. If the MAX AI assistant is available, it will provide corrective action recommendations.
 - The system can be configured to automatically sort suspect parts.
 - Collect all parts and perform 100% inspection to verify the accuracy of the automated sorting and determine the final scrap rate.
 - Measure the critical dimension on all parts to calculate the process capability (Cpk).
- Data Analysis and Comparison:
 - Statistically compare the scrap rates and Cpk values obtained from Phase 1 and Phase 2.
 - Analyze the time to detect and correct process deviations for both systems.
 - Evaluate the root causes of scrap in both phases.

Signaling Pathways and Logical Workflows

The following diagrams, generated using Graphviz, illustrate the logical workflows of traditional SPC and the RJG CoPilot™ system in managing process stability.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. kaysun.com \[kaysun.com\]](https://kaysun.com)
- [2. CoPilot® - RJG, Inc. \[rjginc.com\]](https://rjginc.com)
- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [4. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [5. A Guide to Process Capability \(Cp, Cpk\) and Process Performance \(Pp, Ppk\) \[1factory.com\]](https://1factory.com)
- [6. How to improve process capability using CPK Studio? \[cpk-studio.com\]](https://cpk-studio.com)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [8. sensors.myu-group.co.jp \[sensors.myu-group.co.jp\]](https://sensors.myu-group.co.jp)
- [9. Bridging the Skills Gap in Injection Molding with RJG's AI: The Future of Process Optimization Using AI - RJG, Inc. \[rjginc.com\]](https://rjginc.com)
- [10. RJG AI for Injection Moulding Process Control | PlastikMedia \[plastikmedia.co.uk\]](https://plastikmedia.co.uk)
- [11. We Have Some HUGE News: CoPilot is Now Equipped with AI! - RJG, Inc. \[rjginc.com\]](https://rjginc.com)
- [12. 7 Ways to Save Money with the CoPilot - RJG, Inc. \[rjginc.com\]](https://rjginc.com)
- [13. 7 Ways to Save Money with RJG's CoPilot | PlastikMedia \[plastikmedia.co.uk\]](https://plastikmedia.co.uk)
- [14. Why Validated Process Control Is a Breakthrough for Medical Injection Molders - RJG, Inc. \[rjginc.com\]](https://rjginc.com)
- [15. mdpi.com \[mdpi.com\]](https://mdpi.com)
- To cite this document: BenchChem. [A Comparative Analysis of Process Stability: RJG CoPilot™ vs. Traditional Statistical Process Control]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15612025/docs#a-comparative-analysis-of-process-stability-rjg-copilot-vs-traditional-statistical-process-control>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)